

In Vivo Efficacy of Sancycline in Animal Models: A Technical Guide

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Compound of Interest

Compound Name: Sancycline
CAS No.: 6625-20-3; 808-26-4
Cat. No.: B15560047

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the in vivo efficacy of **Sancycline**, a semisynthetic tetracycline antibiotic. The document focuses on quantitative data from animal models, detailed experimental protocols, and visualizations of the underlying scientific processes. **Sancycline**, also known as 6-demethyl-6-deoxytetracycline or Bonomycin, demonstrates efficacy against a range of bacteria, including strains resistant to other tetracyclines.

Core Efficacy Data

Sancycline has demonstrated notable in vivo activity against *Staphylococcus aureus* in murine models. The effective dose for 50% of the population (ED50) has been determined for different routes of administration, highlighting its potential as a therapeutic agent.^[1]

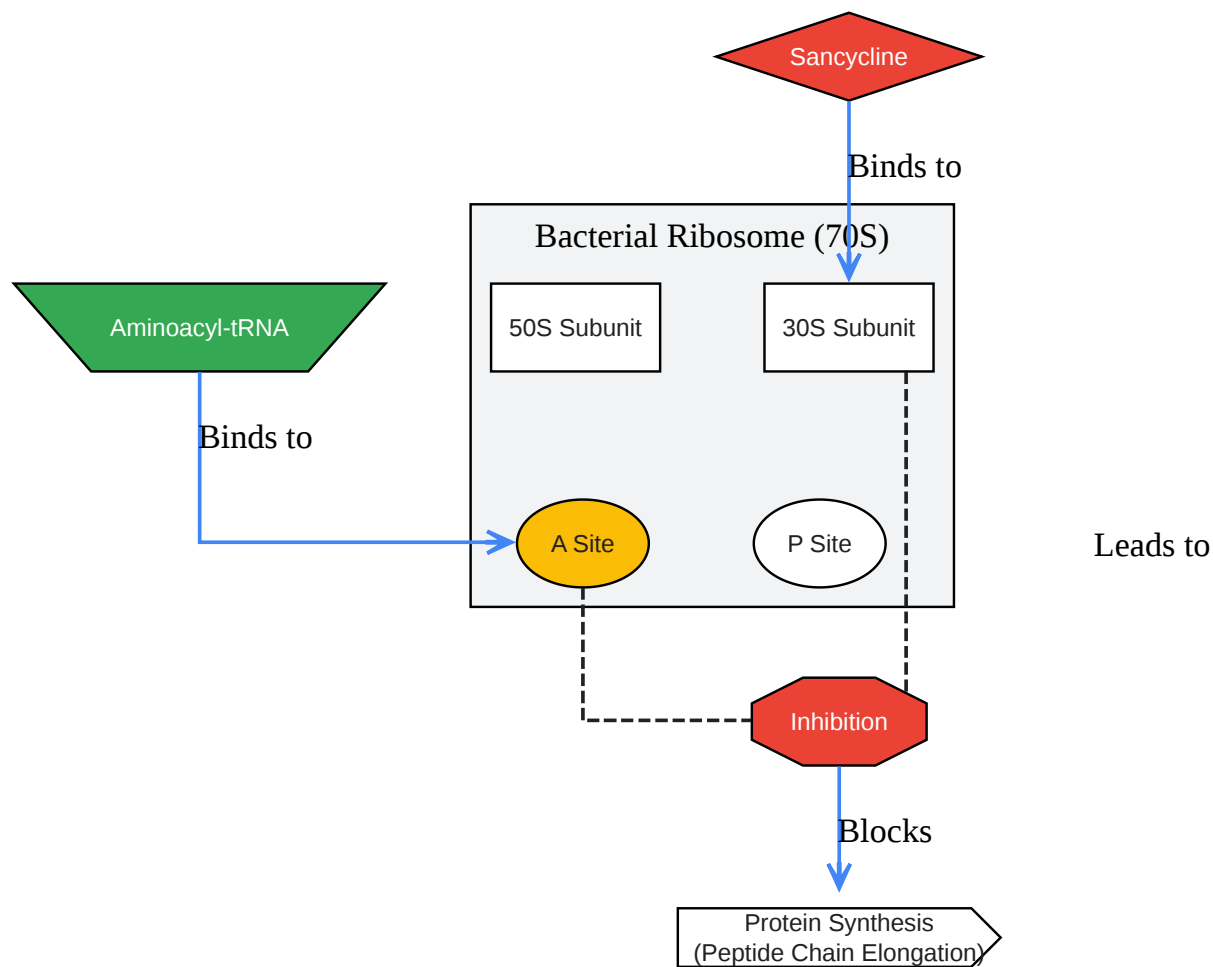
Table 1: In Vivo Efficacy of Sancycline Against *Staphylococcus aureus* in Mice

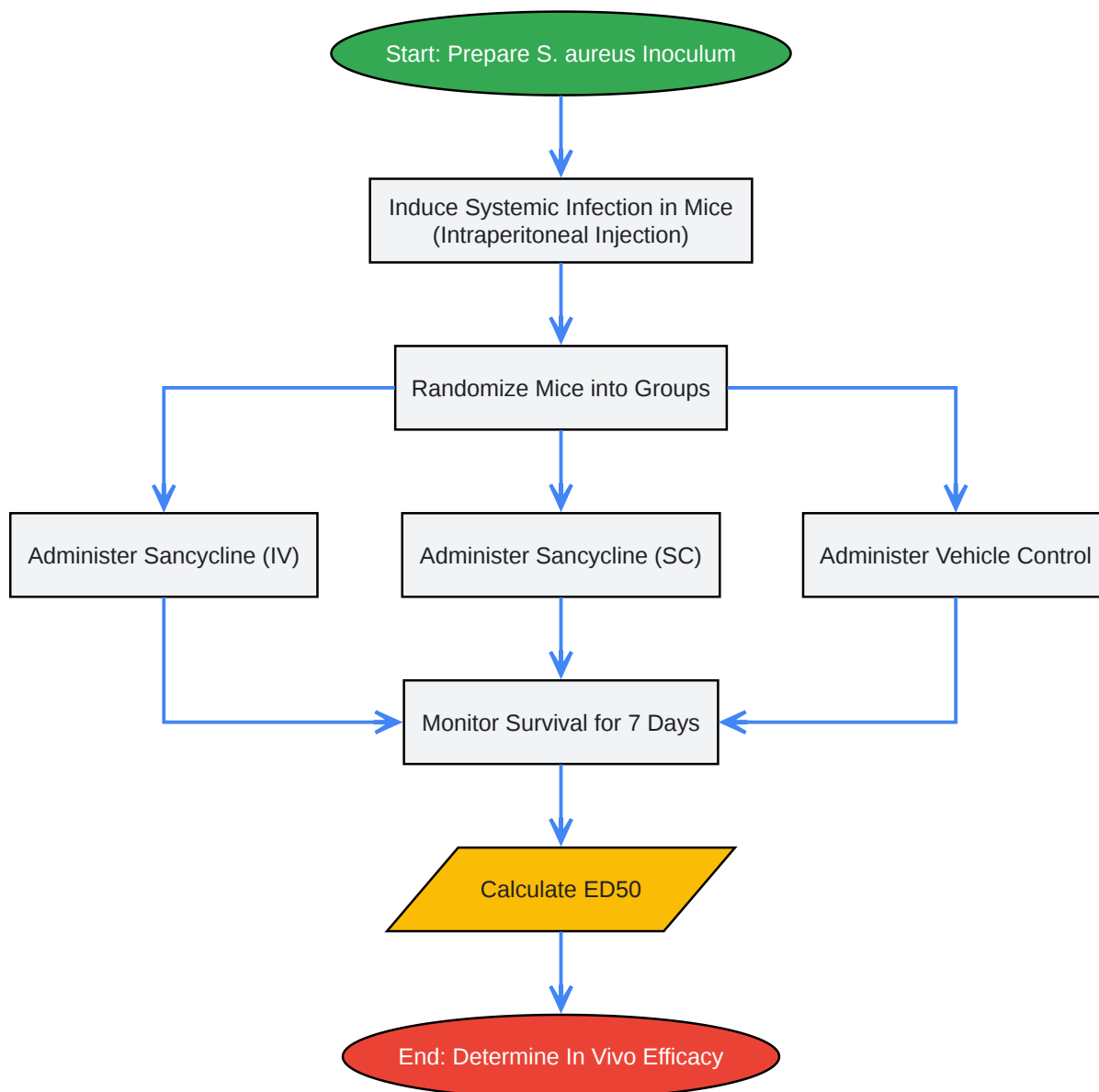
Animal Model	Pathogen	Route of Administration	Efficacy Metric	Value (mg/kg)
Mouse	Staphylococcus aureus	Intravenous (IV)	ED50	0.46 ^[1]
Mouse	Staphylococcus aureus	Subcutaneous (SC)	ED50	0.6 ^[1]

Mechanism of Action

Sancycline functions by inhibiting protein synthesis in bacteria. It reversibly binds to the 30S ribosomal subunit, which prevents the attachment of aminoacyl-tRNA to the ribosomal A site.^[2] ^[3] This action effectively halts the elongation of peptide chains, leading to a bacteriostatic effect. Notably, glycylcycline derivatives of **Sancycline** have shown efficacy against bacteria possessing the two major mechanisms of tetracycline resistance: ribosomal protection and active efflux.^[4]

Signaling Pathway: Inhibition of Bacterial Protein Synthesis





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References

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